

# In-Depth Technical Guide: Boc-PNA-A(Z)-OH

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## Compound of Interest

Compound Name: *Boc-PNA-A(Z)-OH*

Cat. No.: *B15500305*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Boc-PNA-A(Z)-OH**, a crucial building block in the synthesis of Peptide Nucleic Acids (PNAs). PNAs are synthetic analogs of DNA and RNA with a polyamide backbone, offering unique properties for applications in diagnostics, therapeutics, and molecular biology. The Boc (tert-butyloxycarbonyl) protecting group on the amino terminus and the Z (benzyloxycarbonyl) protecting group on the exocyclic amine of the adenine base are key features that facilitate solid-phase synthesis of custom PNA oligomers.

## Core Molecular Attributes

**Boc-PNA-A(Z)-OH** is a monomer used in the synthesis of PNA sequences containing adenine. The lipophilic Z group provides protection for the adenine base during the iterative coupling and deprotection cycles of PNA synthesis.

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>29</sub> N <sub>7</sub> O <sub>7</sub>	[1]
Molecular Weight	527.53 g/mol	[1][2][3]
CAS Number	149376-69-2	[2][3]

## Experimental Protocols

The primary application of **Boc-PNA-A(Z)-OH** is in the solid-phase synthesis of PNA oligomers. A generalized experimental protocol for incorporating this monomer is outlined below. This

protocol is based on established Boc/Z PNA synthesis chemistry.

Materials:

- **Boc-PNA-A(Z)-OH**
- Appropriate solid support (e.g., MBHA resin)
- Coupling reagents (e.g., HBTU, DIPEA)
- Deprotection reagent (e.g., Trifluoroacetic acid - TFA)
- Solvents (e.g., N,N-Dimethylformamide - DMF, Dichloromethane - DCM)
- Cleavage cocktail (e.g., TFA/m-cresol)

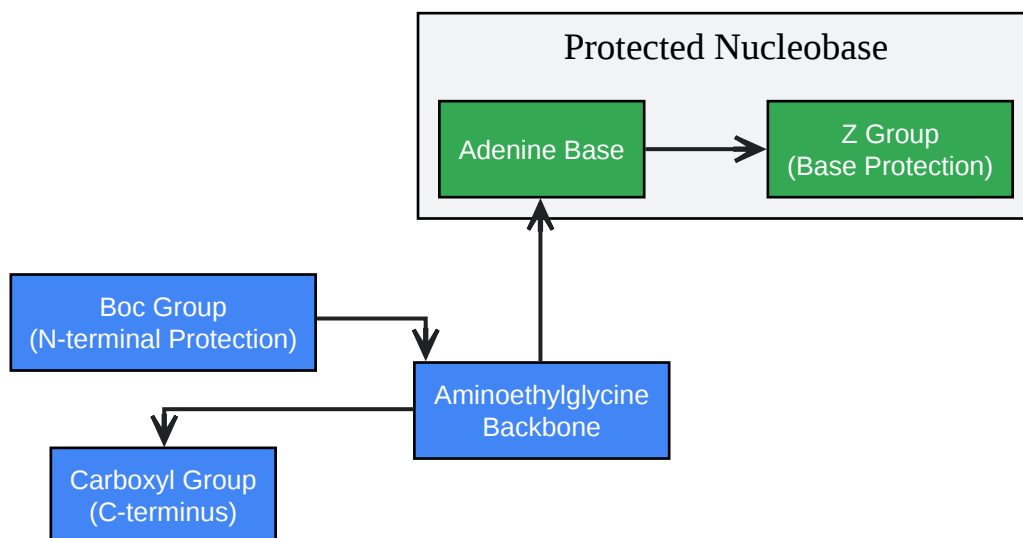
Protocol for a Single Coupling Cycle:

- Resin Swelling: Swell the solid support resin in DMF.
- Boc Deprotection: Remove the Boc protecting group from the N-terminus of the growing PNA chain on the solid support using a solution of TFA in DCM.
- Washing: Thoroughly wash the resin with DCM and DMF to remove residual TFA and byproducts.
- Neutralization: Neutralize the resin with a solution of DIPEA in DMF.
- Monomer Activation: Pre-activate the **Boc-PNA-A(Z)-OH** monomer by dissolving it in DMF with HBTU and DIPEA.
- Coupling: Add the activated monomer solution to the resin and allow the coupling reaction to proceed at room temperature.
- Washing: Wash the resin with DMF to remove unreacted monomer and coupling reagents.
- Capping (Optional): To block any unreacted amino groups, a capping step with acetic anhydride can be performed.

- Repeat: Repeat steps 2-8 for each subsequent monomer in the desired PNA sequence.
- Cleavage and Deprotection: Once the synthesis is complete, cleave the PNA from the resin and remove the Z protecting groups using a strong acid cocktail, such as TFA with scavengers like m-cresol.
- Purification: Purify the crude PNA product using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: Confirm the identity and purity of the final PNA oligomer using mass spectrometry and analytical HPLC.

## Structural and Functional Relationships

The following diagram illustrates the key components of the **Boc-PNA-A(Z)-OH** monomer and their roles in PNA synthesis.



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Caption: Functional components of the **Boc-PNA-A(Z)-OH** monomer.

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## References

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